

Safe Disposal of Furfuryl Acrylate: A Procedural Guide

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Compound of Interest

Compound Name: Furfuryl acrylate

Cat. No.: B080507

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste is paramount to ensuring laboratory safety and environmental protection. **Furfuryl acrylate**, a reactive acrylate monomer, requires careful management throughout its lifecycle, from use to final disposal. This guide provides essential, immediate safety and logistical information for the proper disposal of **furfuryl acrylate**.

Immediate Safety Precautions

Before handling **furfuryl acrylate**, it is crucial to be aware of its hazards. It is a combustible liquid that can cause skin and eye irritation, and may cause respiratory irritation.^[1] Always work in a well-ventilated area and wear appropriate personal protective equipment (PPE).

Personal Protective Equipment (PPE) Summary

Protective Equipment	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.
Skin Protection	Chemical-resistant gloves (e.g., butyl rubber, nitrile rubber).
Protective clothing to prevent skin contact.	
Respiratory Protection	Use in a well-ventilated area. If inhalation risk is high, use a NIOSH-approved respirator.

Step-by-Step Disposal Procedure

The primary recommended method for the disposal of **furfuryl acrylate** is through incineration at a licensed chemical destruction plant.^[2] Under no circumstances should it be disposed of down the drain or in regular trash.

1. Waste Collection:

- Collect waste **furfuryl acrylate** in a dedicated, properly labeled, and sealed container.
- The container should be made of a material compatible with **furfuryl acrylate**.
- Do not mix with other waste streams unless compatibility has been confirmed.

2. Spill Management:

- In the event of a spill, immediately evacuate non-essential personnel.
- Remove all sources of ignition.
- Ventilate the area.
- Absorb the spill with an inert material (e.g., vermiculite, dry sand, or earth).
- Collect the absorbed material and place it in a suitable, closed container for disposal.^[3]

3. Storage of Waste:

- Store the waste container in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
- Ensure the container is tightly closed to prevent the release of vapors.

4. Final Disposal:

- Arrange for the collection of the waste by a licensed hazardous waste disposal company.
- The waste will be transported to a facility for destruction, typically via controlled incineration with flue gas scrubbing.^[2]

- Ensure all local, state, and federal regulations for hazardous waste disposal are followed.

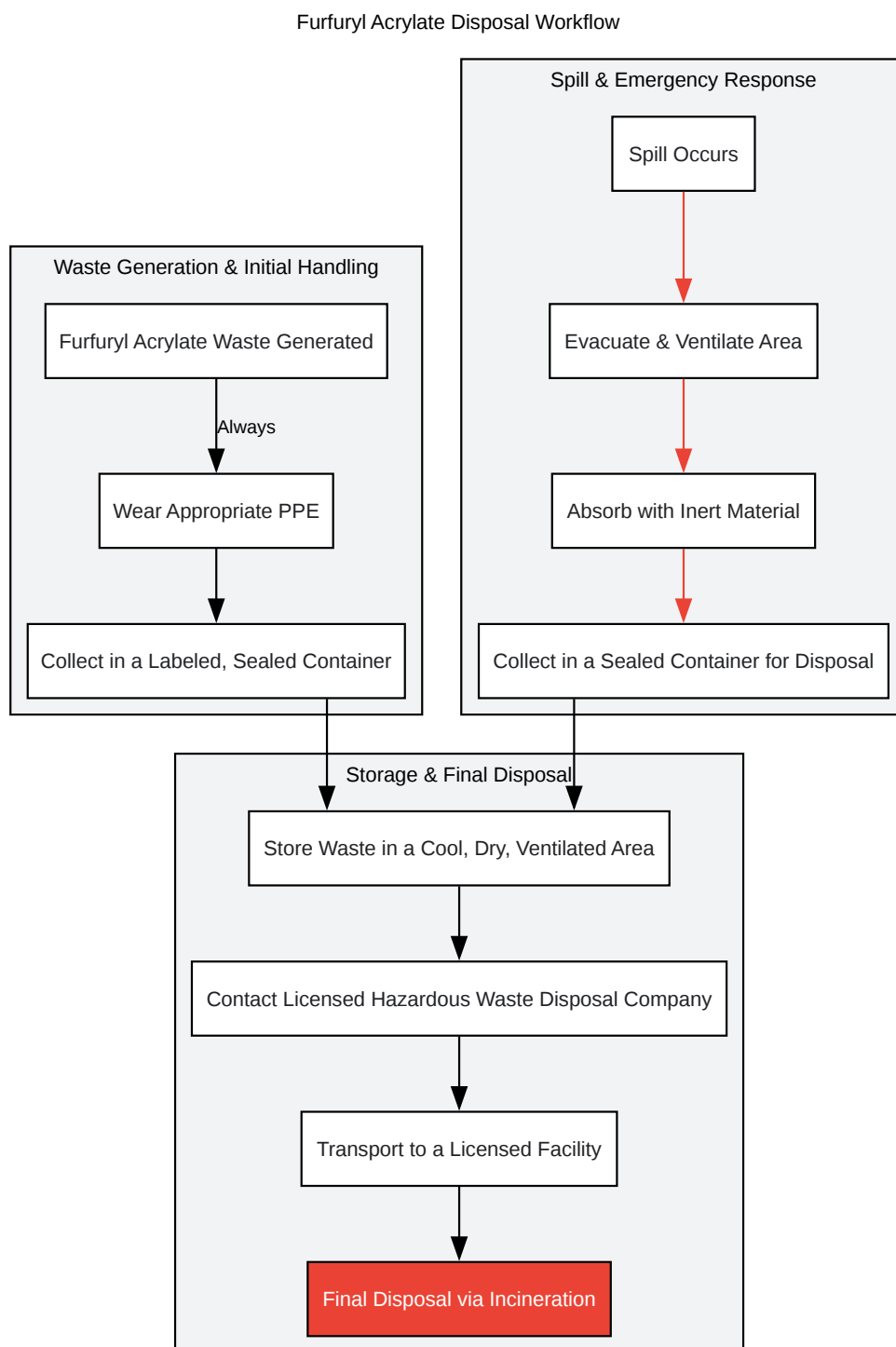
Regulatory and Hazard Information

While specific quantitative disposal limits for **furfuryl acrylate** are not readily available and are subject to local and national regulations, the following table summarizes key hazard classifications and related regulatory information. Waste generators are responsible for determining the appropriate waste codes based on the characteristics of the waste and its application.^[4]

Parameter	Information	Source
Hazard Classification	Skin Irritant, Eye Irritant, May cause respiratory irritation.	^[1]
Primary Disposal Method	Controlled incineration at a licensed chemical destruction plant.	^[2]
RCRA Waste Code	Not specifically listed. May be classified as D001 (Ignitable) or D002 (Corrosive) depending on characteristics. The user must determine the appropriate code.	^{[5][6][7]}
Reportable Quantity (RQ)	Not specifically listed. For comparison, the RQ for related substances are: Ethyl acrylate: 1000 lbs (454 kg), Furfural: 5000 lbs (2270 kg).	^{[3][8]}
UN Number (for transport)	Not specifically listed. A related compound, Tetrahydrofurfuryl acrylate, is UN3265 (Corrosive liquid, acidic, organic, n.o.s.).	^[4]

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **furfuryl acrylate** waste.



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Caption: **Furfuryl Acrylate** Disposal Workflow.

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